

bupirimate dietary risk assessment and risk quotient calculation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

[Get Quote](#)

Bupirimate Dietary Risk Assessment Data

The following table summarizes key quantitative data from recent studies on **bupirimate** and its metabolite, ethirimol, in food crops.

Compound / Metric	Value / Range	Matrix	Notes	Source
Bupirimate Residues	<0.01 to 0.076 mg/kg	Cucumber (terminal, 3 days post-application)	From 12 trials in China; assessed as sum of bupirimate and ethirimol.	[1]
Ethirimol Residues	<0.01 to 0.04 mg/kg	Cucumber (terminal, 3 days post-application)	Metabolite of bupirimate.	[1]
Chronic Dietary Risk (RQc)	≤ 2.476%	Chinese population (all demographics)	RQc < 100% indicates acceptable risk.	[1]

| **MRL (EU)** | 0.3 mg/kg (e.g., peaches, apples) 0.01 mg/kg (e.g., citrus, root vegetables) | Various fruits & vegetables | Legal maximum residue levels. | [2] |

Detailed Experimental Protocols

The dietary risk assessment for **bupirimate** involves several critical steps, from residue analysis in the field to intake calculation.

Field Trial and Sampling

- **Purpose:** To determine the actual residue levels of **bupirimate** and its metabolite, ethirimol, in crops under realistic agricultural conditions [1].
- **Procedure:** Supervised field trials are conducted according to Good Agricultural Practices (GAP). For a study on cucumbers, the fungicide was applied at the maximum recommended dosage twice with a 7-day interval. Samples were collected 3, 5, and 7 days after the final application [1].
- **Sample Prep:** Collected cucumber samples are chopped, homogenized, and stored at $\leq -18^{\circ}\text{C}$ until analysis to preserve residue integrity [1].

Residue Analysis (QuEChERS and LC-MS/MS)

This multi-step method is the gold standard for determining pesticide residues.

- **Extraction:** 10.0 g of homogenized sample is weighed and mixed with 10 mL of acidified acetonitrile (with 2% acetic acid) and vortexed vigorously. This step transfers the pesticide residues from the food matrix into the solvent [1] [3].
- **Partitioning:** A salt mixture (e.g., 4g MgSO_4 , 1g NaCl) is added to the tube. Vortexing and centrifugation separate the organic (acetonitrile) layer, which contains the pesticides, from the water and dissolved matrix components [3].
- **Cleanup:** A portion of the extract is purified using **d-SPE** (dispersive Solid-Phase Extraction) with sorbents like PSA (Primary Secondary Amine) and MgSO_4 to remove fatty acids, sugars, and other interferences [1] [3].
- **Analysis:** The final clean extract is analyzed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**. This technique provides high sensitivity and specificity, allowing for the accurate quantification of **bupirimate** and ethirimol even at very low levels (e.g., 0.01 mg/kg) [1].

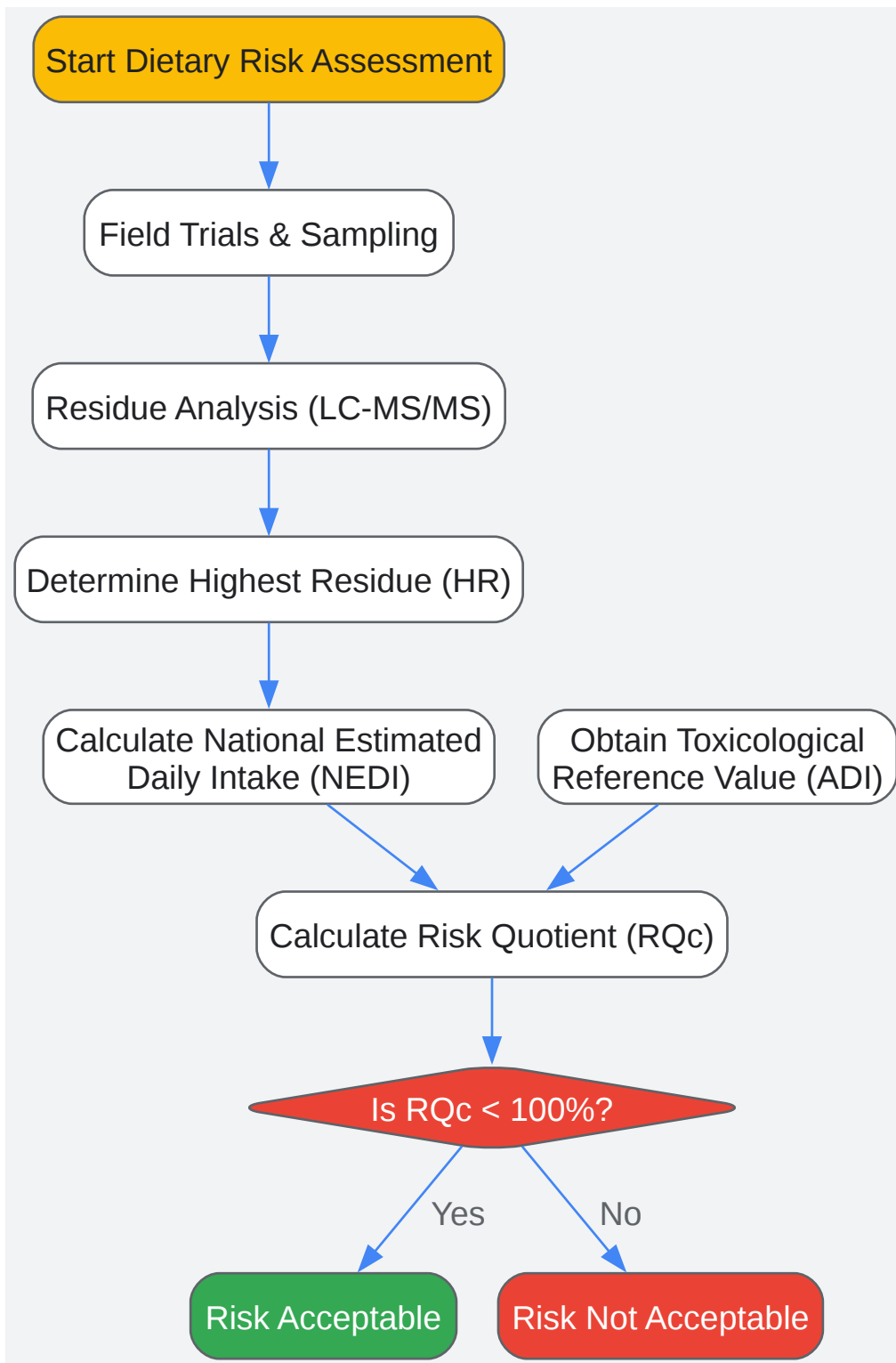
Risk Quotient Calculation

The chronic dietary risk is evaluated by calculating a Risk Quotient (RQc).

- **Formula:** $RQc = (\text{National Estimated Daily Intake (NEDI)}) / \text{Acceptable Daily Intake (ADI)} * 100\%$ [1].
- **Variables:**
 - **NEDI:** Estimated using the highest residue (HR) from field trials and large portion consumption data for different demographic groups [1].
 - **ADI:** The Acceptable Daily Intake is a toxicological threshold representing the amount of a substance that can be consumed daily over a lifetime without appreciable health risk. It is established by regulatory bodies.
- **Interpretation:** An RQc value of **less than 100%** is considered to indicate an acceptable chronic dietary risk [1].

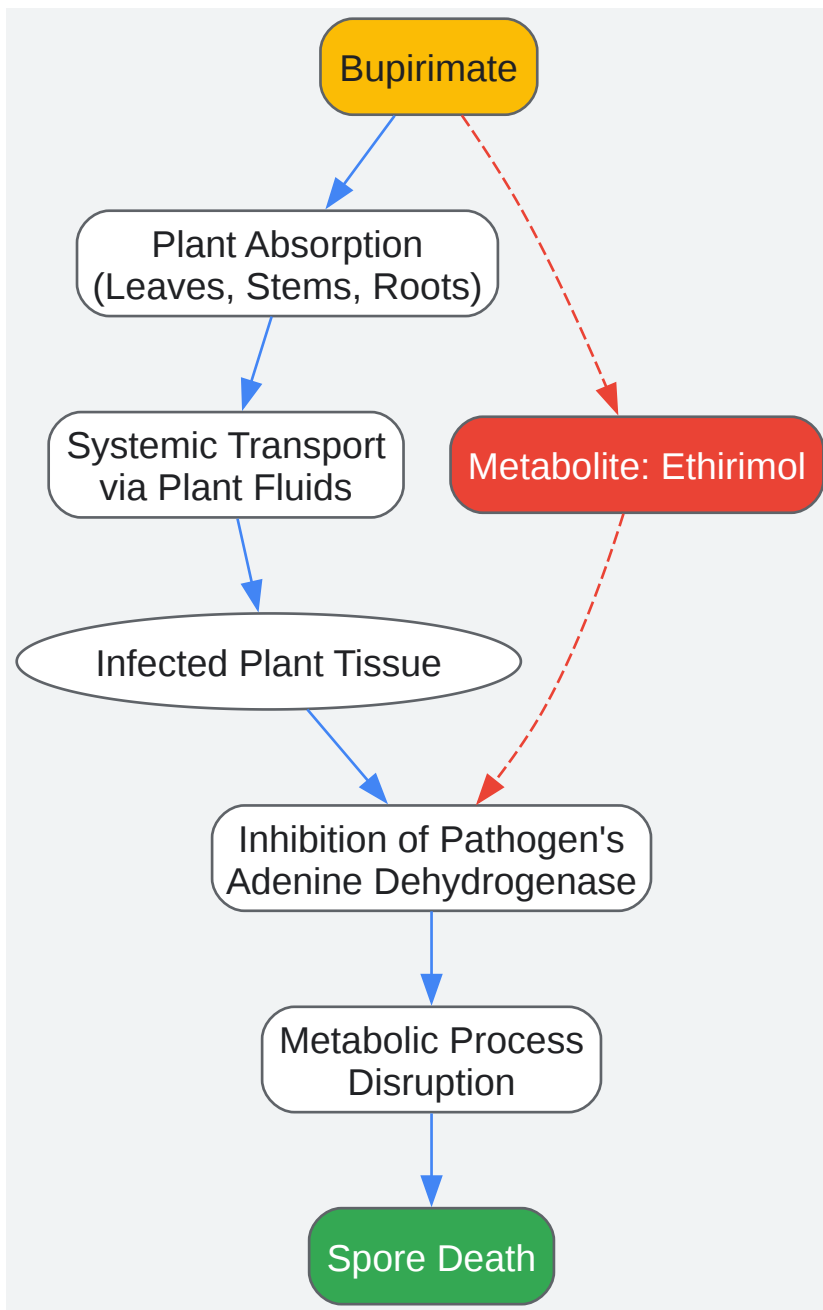
Risk Assessment Workflow and Fungicide Action

The following diagrams illustrate the logical workflow of a dietary risk assessment and the biochemical action of **bupirimate**.



[Click to download full resolution via product page](#)

Dietary Risk Assessment Workflow



[Click to download full resolution via product page](#)

Bupirimate Fungicidal Action Pathway

Key Insights for Professionals

- **Overall Low Risk:** Current scientific evidence indicates that the chronic dietary intake risk from **bupirimate** residues in cucumbers is low and acceptable for consumers [1].

- **Vulnerable Groups:** While the risk is low across all demographics, **children may represent a subgroup at a relatively higher risk** and should be a focus in risk assessments [1].
- **Importance of Metabolites:** For **bupirimate**, regulatory assessments must include its metabolite, **ethirimol**, as the combined residue defines the potential dietary risk [1].
- **Advanced Detection:** Beyond LC-MS/MS, research into rapid immunoassays like immunochromatographic strips is ongoing, which could enable faster, on-site screening for **bupirimate** residues in the future [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [pmc.ncbi.nlm.nih.gov]
2. Immunochromatographic strip for rapid and sensitive ... [sciencedirect.com]
3. Analysis and Risk Assessment of Pesticide Residues in ... [mdpi.com]

To cite this document: Smolecule. [bupirimate dietary risk assessment and risk quotient calculation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522277#bupirimate-dietary-risk-assessment-and-risk-quotient-calculation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com